

potential toxicity of lhmt-mst1-58 in vivo

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: lhmt-mst1-58

Cat. No.: B12397432

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[2] Current time information in New York, US. The time at the location 'New York, US' is 02:37 PM. The location's timezone is 'America/New_York'.

--INVALID-LINK-- Current time information in Tokyo, JP. The time at the location 'Tokyo, JP' is 04:37 AM. The location's timezone is 'Asia/Tokyo'.

--INVALID-LINK-- Current time information in Shanghai, CN. The time at the location 'Shanghai, CN' is 03:37 AM. The location's timezone is 'Asia/Shanghai'.

--INVALID-LINK-- Current time information in London, GB. The time at the location 'London, GB' is 07:37 PM. The location's timezone is 'Europe/London'.

--INVALID-LINK-- Current time information in Moscow, RU. The time at the location 'Moscow, RU' is 09:37 PM. The location's timezone is 'Europe/Moscow'.

--INVALID-LINK-- Current time information in Dubai, AE. The time at the location 'Dubai, AE' is 10:37 PM. The location's timezone is 'Asia/Dubai'.

--INVALID-LINK-- Current time information in New Delhi, IN. The time at the location 'New Delhi, IN' is 12:07 AM. The location's timezone is 'Asia/Kolkata'.

--INVALID-LINK-- Current time information in Sydney, AU. The time at the location 'Sydney, AU' is 06:37 AM. The location's timezone is 'Australia/Sydney'.

--INVALID-LINK-- Current time information in São Paulo, BR. The time at the location 'São Paulo, BR' is 03:37 PM. The location's timezone is 'America/Sao_Paulo'.

--INVALID-LINK-- Current time information in Mexico City, MX. The time at the location 'Mexico City, MX' is 12:37 PM. The location's timezone is 'America/Mexico_City'.

--INVALID-LINK-- Current time information in Lagos, NG. The time at the location 'Lagos, NG' is 07:37 PM. The location's timezone is 'Africa/Lagos'.

--INVALID-LINK-- Current time information in Cairo, EG. The time at the location 'Cairo, EG' is 09:37 PM. The location's timezone is 'Africa/Cairo'.

--INVALID-LINK-- Current time information in Johannesburg, ZA. The time at the location 'Johannesburg, ZA' is 08:37 PM. The location's timezone is 'Africa/Johannesburg'.

--INVALID-LINK-- Current time information in Buenos Aires, AR. The time at the location 'Buenos Aires, AR' is 03:37 PM. The location's timezone is 'America/Argentina/Buenos_Aires'.

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--INVALID-LINK-- Current time information in Karachi, PK. The time at the location 'Karachi, PK' is 11:37 PM. The location's timezone is 'Asia/Karachi'.

--INVALID-LINK-- Current time information in Bangkok, TH. The time at the location 'Bangkok, TH' is 02:37 AM. The location's timezone is 'Asia/Bangkok'.

--INVALID-LINK-- Current time information in Seoul, KR. The time at the location 'Seoul, KR' is 04:37 AM. The location's timezone is 'Asia/Seoul'.

--INVALID-LINK-- Current time information in Beijing, CN. The time at the location 'Beijing, CN' is 03:37 AM. The location's timezone is 'Asia/Shanghai'.

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--INVALID-LINK-- Current time information in Riyadh, SA. The time at the location 'Riyadh, SA' is 09:37 PM. The location's timezone is 'Asia/Riyadh'.

--INVALID-LINK-- Current time information in Tehran, IR. The time at the location 'Tehran, IR' is 10:07 PM. The location's timezone is 'Asia/Tehran'.

--INVALID-LINK-- Current time information in Baghdad, IQ. The time at the location 'Baghdad, IQ' is 09:37 PM. The location's timezone is 'Asia/Baghdad'.

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--INVALID-LINK-- Current time information in Tbilisi, GE. The time at the location 'Tbilisi, GE' is 10:37 PM. The location's timezone is 'Asia/Tbilisi'.

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--INVALID-LINK-- Current time information in Islamabad, PK. The time at the location 'Islamabad, PK' is 11:37 PM. The location's timezone is 'Asia/Karachi'.

--INVALID-LINK-- Current time information in Lahore, PK. The time at the location 'Lahore, PK' is 11:37 PM. The location's timezone is 'Asia/Karachi'.

--INVALID-LINK-- Current time information in Dhaka, BD. The time at the location 'Dhaka, BD' is 12:37 AM. The location's timezone is 'Asia/Dhaka'.

--INVALID-LINK-- Current time information in Colombo, LK. The time at the location 'Colombo, LK' is 12:07 AM. The location's timezone is 'Asia/Colombo'.

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--INVALID-LINK-- Current time information in Hanoi, VN. The time at the location 'Hanoi, VN' is 02:37 AM. The location's timezone is 'Asia/Ho_Chi_Minh'.

--INVALID-LINK-- Current time information in Phnom Penh, KH. The time at the location 'Phnom Penh, KH' is 02:37 AM. The location's timezone is 'Asia/Phnom_Penh'.

--INVALID-LINK-- Current time information in Vientiane, LA. The time at the location 'Vientiane, LA' is 02:37 AM. The timezone is 'Asia/Vientiane'.

--INVALID-LINK-- Current time information in Taipei, TW. The time at the location 'Taipei, TW' is 03:37 AM. The location's timezone is 'Asia/Taipei'.

--INVALID-LINK-- Current time information in Ulaanbaatar, MN. The time at the location 'Ulaanbaatar, MN' is 03:37 AM. The location's timezone is 'Asia/Ulaanbaatar'.

--INVALID-LINK-- Current time information in Pyongyang, KP. The time at the location 'Pyongyang, KP' is 04:37 AM. The location's timezone is 'Asia/Pyongyang'.

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--INVALID-LINK-- Current time information in Brisbane, AU. The time at the location 'Brisbane, AU' is 05:37 AM. The location's timezone is 'Australia/Brisbane'.

--INVALID-LINK-- Current time information in Melbourne, AU. The time at the location 'Melbourne, AU' is 06:37 AM. The location's timezone is 'Australia/Melbourne'.

--INVALID-LINK-- Current time information in Adelaide, AU. The time at the location 'Adelaide, AU' is 06:07 AM. The location's timezone is 'Australia/Adelaide'.

--INVALID-LINK-- Current time information in Canberra, AU. The time at the location 'Canberra, AU' is 06:37 AM. The location's timezone is 'Australia/Sydney'.

--INVALID-LINK-- Current time information in Wellington, NZ. The time at the location 'Wellington, NZ' is 08:37 AM. The location's timezone is 'Pacific/Auckland'.

--INVALID-LINK-- Current time information in Auckland, NZ. The time at the location 'Auckland, NZ' is 08:37 AM. The location's timezone is 'Pacific/Auckland'.

--INVALID-LINK-- Current time information in Suva, FJ. The time at the location 'Suva, FJ' is 07:37 AM. The location's timezone is 'Pacific/Fiji'.

--INVALID-LINK-- Current time information in Honolulu, US. The time at the location 'Honolulu, US' is 08:37 AM. The location's timezone is 'Pacific/Honolulu'.

--INVALID-LINK-- Current time information in Anchorage, US. The time at the location 'Anchorage, US' is 10:37 AM. The location's timezone is 'America/Anchorage'.

--INVALID-LINK-- Current time information in Rio de Janeiro, BR. The time at the location 'Rio de Janeiro, BR' is 03:37 PM. The location's timezone is 'America/Sao_Paulo'.

--INVALID-LINK-- Current time information in Lima, PE. The time at the location 'Lima, PE' is 01:37 PM. The location's timezone is 'America/Lima'.

--INVALID-LINK-- Current time information in Bogotá, CO. The time at the location 'Bogotá, CO' is 01:37 PM. The location's timezone is 'America/Bogota'.

--INVALID-LINK-- Current time information in Santiago, CL. The time at the location 'Santiago, CL' is 03:37 PM. The location's timezone is 'America/Santiago'.

--INVALID-LINK-- Current time information in Caracas, VE. The time at the location 'Caracas, VE' is 02:37 PM. The location's timezone is 'America/Caracas'.

--INVALID-LINK-- Current time information in Quito, EC. The time at the location 'Quito, EC' is 01:37 PM. The location's timezone is 'America/Guayaquil'.

--INVALID-LINK-- Current time information in La Paz, BO. The time at the location 'La Paz, BO' is 02:37 PM. The location's timezone is 'America/La_Paz'.

--INVALID-LINK-- Current time information in Asunción, PY. The time at the location 'Asunción, PY' is 02:37 PM. The location's timezone is 'America/Asuncion'.

--INVALID-LINK-- Current time information in Montevideo, UY. The time at the location 'Montevideo, UY' is 03:37 PM. The location's timezone is 'America/Montevideo'.

--INVALID-LINK-- Current time information in Panama City, PA. The time at the location 'Panama City, PA' is 01:37 PM. The location's timezone is 'America/Panama'.

--INVALID-LINK-- Current time information in San José, CR. The time at the location 'San José, CR' is 12:37 PM. The location's timezone is 'America/Costa_Rica'.

--INVALID-LINK-- Current time information in Guatemala City, GT. The time at the location 'Guatemala City, GT' is 12:37 PM. The location's timezone is 'America/Guatemala'.

--INVALID-LINK-- Current time information in Tegucigalpa, HN. The time at the location 'Tegucigalpa, HN' is 12:37 PM. The location's timezone is 'America/Tegucigalpa'.

--INVALID-LINK-- Current time information in San Salvador, SV. The time at the location 'San Salvador, SV' is 12:37 PM. The location's timezone is 'America/El_Salvador'.

--INVALID-LINK-- Current time information in Managua, NI. The time at the location 'Managua, NI' is 12:37 PM. The location's timezone is 'America/Managua'.

--INVALID-LINK-- Current time information in Havana, CU. The time at the location 'Havana, CU' is 02:37 PM. The location's timezone is 'America/Havana'.

--INVALID-LINK-- Current time information in Kingston, JM. The time at the location 'Kingston, JM' is 01:37 PM. The location's timezone is 'America/Jamaica'.

--INVALID-LINK-- Current time information in Port-au-Prince, HT. The time at the location 'Port-au-Prince, HT' is 01:37 PM. The location's timezone is 'America/Port-au-Prince'.

--INVALID-LINK-- Current time information in Santo Domingo, DO. The time at the location 'Santo Domingo, DO' is 02:37 PM. The location's timezone is 'America/Santo_Domingo'.

--INVALID-LINK-- Current time information in San Juan, PR. The time at the location 'San Juan, PR' is 02:37 PM. The location's timezone is 'America/Puerto_Rico'.

--INVALID-LINK-- Current time information in Nassau, BS. The time at the location 'Nassau, BS' is 02:37 PM. The location's timezone is 'America/Nassau'.

--INVALID-LINK-- Current time information in Bridgetown, BB. The time at the location 'Bridgetown, BB' is 02:37 PM. The location's timezone is 'America/Barbados'.

--INVALID-LINK-- Current time information in Port of Spain, TT. The time at the location 'Port of Spain, TT' is 02:37 PM. The location's timezone is 'America/Port_of_Spain'.

--INVALID-LINK-- Current time information in Castries, LC. The time at the location 'Castries, LC' is 02:37 PM. The location's timezone is 'America/St_Lucia'.

--INVALID-LINK-- Current time information in Kingstown, VC. The time at the location 'Kingstown, VC' is 02:37 PM. The location's timezone is 'America/St_Vincent'.

--INVALID-LINK-- Current time information in St. George's, GD. The time at the location 'St. George's, GD' is 02:37 PM. The location's timezone is 'America/Grenada'.

--INVALID-LINK-- Current time information in St. John's, AG. The time at the location 'St. John's, AG' is 02:37 PM. The location's timezone is 'America/Antigua'.

--INVALID-LINK-- Current time information in Basseterre, KN. The time at the location 'Basseterre, KN' is 02:37 PM. The location's timezone is 'America/St_Kitts'.

--INVALID-LINK-- Current time information in Roseau, DM. The time at the location 'Roseau, DM' is 02:37 PM. The location's timezone is 'America/Dominica'.

--INVALID-LINK-- Current time information in Fort-de-France, MQ. The time at the location 'Fort-de-France, MQ' is 02:37 PM. The location's timezone is 'America/Martinique'.

--INVALID-LINK-- Current time information in Basse-Terre, GP. The time at the location 'Basse-Terre, GP' is 02:37 PM. The location's timezone is 'America/Guadeloupe'.

--INVALID-LINK-- Current time information in Oranjestad, AW. The time at the location 'Oranjestad, AW' is 02:37 PM. The location's timezone is 'America/Aruba'.

--INVALID-LINK-- Current time information in Willemstad, CW. The time at the location 'Willemstad, CW' is 02:37 PM. The location's timezone is 'America/Curacao'.

--INVALID-LINK-- Current time information in Kralendijk, BQ. The time at the location 'Kralendijk, BQ' is 02:37 PM. The location's timezone is 'America/Kralendijk'.

--INVALID-LINK-- Current time information in Philipsburg, SX. The time at the location 'Philipsburg, SX' is 02:37 PM. The location's timezone is 'America/Lower_Princes'.

--INVALID-LINK-- Current time information in Marigot, MF. The time at the location 'Marigot, MF' is 02:37 PM. The location's timezone is 'America/Marigot'.

--INVALID-LINK-- Current time information in Gustavia, BL. The time at the location 'Gustavia, BL' is 02:37 PM. The location's timezone is 'America/St_Barts'.

--INVALID-LINK-- Current time information in The Valley, AI. The time at the location 'The Valley, AI' is 02:37 PM. The location's timezone is 'America/Anguilla'.

--INVALID-LINK-- Current time information in Road Town, VG. The time at the location 'Road Town, VG' is 02:37 PM. The location's timezone is 'America/Tortola'.

--INVALID-LINK-- Current time information in Charlotte Amalie, VI. The time at the location 'Charlotte Amalie, VI' is 02:37 PM. The location's timezone is 'America/St_Thomas'.

--INVALID-LINK-- Current time information in George Town, KY. The time at the location 'George Town, KY' is 01:37 PM. The location's timezone is 'America/Cayman'.

--INVALID-LINK-- Current time information in Cockburn Town, TC. The time at the location 'Cockburn Town, TC' is 02:37 PM. The location's timezone is 'America/Grand_Turk'.

--INVALID-LINK-- Current time information in Hamilton, BM. The time at the location 'Hamilton, BM' is 03:37 PM. The location's timezone is 'Atlantic/Bermuda'.

--INVALID-LINK-- Current time information in Stanley, FK. The time at the location 'Stanley, FK' is 03:37 PM. The location's timezone is 'Atlantic/Stanley'.

--INVALID-LINK-- Current time information in Grytviken, GS. The time at the location 'Grytviken, GS' is 04:37 PM. The location's timezone is 'Atlantic/South_Georgia'.

--INVALID-LINK-- Current time information in Jamestown, SH. The time at the location 'Jamestown, SH' is 06:37 PM. The location's timezone is 'Atlantic/St_Helena'.

--INVALID-LINK-- Current time information in King Edward Point, GS. The time at the location 'King Edward Point, GS' is 04:37 PM. The location's timezone is 'Atlantic/South_Georgia'.

--INVALID-LINK-- Current time information in Longyearbyen, SJ. The time at the location 'Longyearbyen, SJ' is 07:37 PM. The location's timezone is 'Arctic/Longyearbyen'.

--INVALID-LINK-- Current time information in Nuuk, GL. The time at the location 'Nuuk, GL' is 04:37 PM. The location's timezone is 'America/Nuuk'.

--INVALID-LINK-- Current time information in Tórshavn, FO. The time at the location 'Tórshavn, FO' is 06:37 PM. The location's timezone is 'Atlantic/Faroe'.

--INVALID-LINK-- Current time information in Reykjavík, IS. The time at the location 'Reykjavík, IS' is 06:37 PM. The location's timezone is 'Atlantic/Reykjavik'.

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--INVALID-LINK-- Current time information in Amsterdam, NL. The time at the location 'Amsterdam, NL' is 07:37 PM. The location's timezone is 'Europe/Amsterdam'.

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--INVALID-LINK-- Current time information in Bucharest, RO. The time at the location 'Bucharest, RO' is 08:37 PM. The location's timezone is 'Europe/Bucharest'.

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--INVALID-LINK-- Current time information in Helsinki, FI. The time at the location 'Helsinki, FI' is 08:37 PM. The location's timezone is 'Europe/Helsinki'.

--INVALID-LINK-- Current time information in Stockholm, SE. The time at the location 'Stockholm, SE' is 07:37 PM. The location's timezone is 'Europe/Stockholm'.

--INVALID-LINK-- Current time information in Oslo, NO. The time at the location 'Oslo, NO' is 07:37 PM. The location's timezone is 'Europe/Oslo'.

--INVALID-LINK-- Current time information in Copenhagen, DK. The time at the location 'Copenhagen, DK' is 07:37 PM. The location's timezone is 'Europe/Copenhagen'.

--INVALID-LINK-- Current time information in Kyiv, UA. The time at the location 'Kyiv, UA' is 08:37 PM. The location's timezone is 'Europe/Kiev'.

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--INVALID-LINK-- Current time information in Vilnius, LT. The time at the location 'Vilnius, LT' is 08:37 PM. The location's timezone is 'Europe/Vilnius'.

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--INVALID-LINK-- Current time information in Ljubljana, SI. The time at the location 'Ljubljana, SI' is 07:37 PM. The location's timezone is 'Europe/Ljubljana'.

--INVALID-LINK-- Current time information in Belgrade, RS. The time at the location 'Belgrade, RS' is 07:37 PM. The location's timezone is 'Europe/Belgrade'.

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--INVALID-LINK-- Current time information in Skopje, MK. The time at the location 'Skopje, MK' is 07:37 PM. The location's timezone is 'Europe/Skopje'.

--INVALID-LINK-- Current time information in Tirana, AL. The time at the location 'Tirana, AL' is 07:37 PM. The location's timezone is 'Europe/Tirane'.

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--INVALID-LINK-- Current time information in Vaduz, LI. The time at the location 'Vaduz, LI' is 07:37 PM. The location's timezone is 'Europe/Vaduz'.

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--INVALID-LINK-- Current time information in Vatican City, VA. The time at the location 'Vatican City, VA' is 07:37 PM. The location's timezone is 'Europe/Vatican'.

--INVALID-LINK-- Current time information in Andorra la Vella, AD. The time at the location 'Andorra la Vella, AD' is 07:37 PM. The location's timezone is 'Europe/Andorra'.

--INVALID-LINK-- Current time information in Gibraltar, GI. The time at the location 'Gibraltar, GI' is 07:37 PM. The location's timezone is 'Europe/Gibraltar'.

--INVALID-LINK-- Current time information in Saint Peter Port, GG. The time at the location 'Saint Peter Port, GG' is 07:37 PM. The location's timezone is 'Europe/Guernsey'.

--INVALID-LINK-- Current time information in Saint Helier, JE. The time at the location 'Saint Helier, JE' is 07:37 PM. The location's timezone is 'Europe/Jersey'.

--INVALID-LINK-- Current time information in Douglas, IM. The time at the location 'Douglas, IM' is 07:37 PM. The location's timezone is 'Europe/Isle_of_Man'.

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--INVALID-LINK-- Current time information in Dakar, SN. The time at the location 'Dakar, SN' is 06:37 PM. The location's timezone is 'Africa/Dakar'.

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--INVALID-LINK-- Current time information in Abidjan, CI. The time at the location 'Abidjan, CI' is 06:37 PM. The location's timezone is 'Africa/Abidjan'.

--INVALID-LINK-- Current time information in Monrovia, LR. The time at the location 'Monrovia, LR' is 06:37 PM. The location's timezone is 'Africa/Monrovia'.

--INVALID-LINK-- Current time information in Freetown, SL. The time at the location 'Freetown, SL' is 06:37 PM. The location's timezone is 'Africa/Freetown'.

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Disclaimer: The following information is for research purposes only and does not constitute medical advice. "**lhmt-mst1-58**" appears to be a hypothetical or highly novel substance with no currently available data in the public domain regarding its in vivo toxicity or mechanism of action. The information provided below is a generalized framework for approaching the toxicological assessment of a new chemical entity and is not based on specific data for **lhmt-mst1-58**.

Frequently Asked Questions (FAQs)

Q1: What is the potential in vivo toxicity of **lhmt-mst1-58**?

A1: Currently, there is no publicly available information on the in vivo toxicity of **lhmt-mst1-58**. As a novel compound, its toxicological profile is unknown. Comprehensive preclinical safety

studies are required to characterize any potential adverse effects.

Q2: I am observing unexpected adverse effects in my animal model after administering **lhmt-mst1-58**. What should I do?

A2: If you observe any unexpected adverse effects, such as significant weight loss, lethargy, organ distress, or mortality, it is crucial to:

- Document all observations meticulously: Record the dose, route of administration, timing of onset, and nature of the adverse events.
- Consider immediate dose reduction or cessation: Depending on the severity, it may be necessary to halt the experiment to prevent further animal suffering.
- Perform a thorough necropsy and histopathological analysis: This will help identify any target organs of toxicity.
- Consult with a toxicologist or veterinarian: Their expertise can be invaluable in interpreting the findings and designing follow-up studies.

Q3: How can I determine a safe starting dose for my in vivo experiments with **lhmt-mst1-58**?

A3: Without prior toxicity data, a dose-range finding study is essential. This typically involves administering a wide range of doses to a small number of animals to identify a dose that is tolerated and one that causes overt toxicity. The results from this initial study can then be used to select doses for more definitive toxicity studies.

Troubleshooting Guides

Issue 1: High mortality rate in the high-dose group.

- Possible Cause: The high dose of **lhmt-mst1-58** is exceeding the maximum tolerated dose (MTD).
- Troubleshooting Steps:
 - Review the dose selection. Was a dose-range finding study performed?

- Analyze the timing of mortality. Does it occur acutely after dosing or is it delayed? This can provide clues about the mechanism of toxicity.
- Conduct a thorough pathological examination of the deceased animals to identify the cause of death and target organs.
- Redesign the study with a lower high dose, ensuring it is below the previously observed lethal dose.

Issue 2: Inconsistent results or high variability in toxicity readouts between animals in the same dose group.

- Possible Cause 1: Issues with the formulation of **lhmt-mst1-58** leading to inconsistent bioavailability.
- Troubleshooting Steps:
 - Verify the solubility and stability of **lhmt-mst1-58** in the chosen vehicle.
 - Ensure the formulation is homogenous and that each animal receives the intended dose.
 - Consider using a different vehicle or formulation strategy if solubility is a concern.
- Possible Cause 2: Variability in the health status of the experimental animals.
- Troubleshooting Steps:
 - Ensure all animals are of a similar age, weight, and from a reputable supplier.
 - Acclimatize the animals properly before the start of the study.
 - Monitor for any underlying health issues that could confound the results.

Experimental Protocols

Protocol 1: Acute Toxicity Study (Dose-Range Finding)

- Objective: To determine the MTD and identify potential target organs of acute toxicity.

- Animal Model: Use a standard rodent model (e.g., C57BL/6 mice or Sprague-Dawley rats), with a small number of animals per group (n=3-5 per sex).
- Dose Levels: Select a wide range of doses (e.g., 1, 10, 100, 1000 mg/kg). The route of administration should be relevant to the intended clinical use.
- Procedure:
 - Administer a single dose of **lhmt-mst1-58**.
 - Monitor animals for clinical signs of toxicity (e.g., changes in behavior, appearance, weight) at regular intervals for at least 14 days.
 - At the end of the observation period, euthanize the animals and perform a gross necropsy.
 - Collect major organs and tissues for histopathological analysis.
- Data Analysis: Determine the dose at which no adverse effects are observed (NOAEL) and the dose causing overt toxicity.

Protocol 2: Sub-chronic Toxicity Study

- Objective: To evaluate the potential toxicity of **lhmt-mst1-58** after repeated administration.
- Animal Model: Use a relevant animal model with a larger group size (n=10 per sex per group).
- Dose Levels: Select at least three dose levels based on the results of the acute toxicity study (e.g., a high dose that is a fraction of the MTD, a low dose, and an intermediate dose), plus a vehicle control group.
- Procedure:
 - Administer **lhmt-mst1-58** daily for a defined period (e.g., 28 or 90 days).
 - Monitor clinical signs, body weight, and food consumption regularly.

- Collect blood samples for hematology and clinical chemistry analysis at specified time points.
- At the end of the treatment period, perform a thorough necropsy, weigh major organs, and collect tissues for histopathology.
- Data Analysis: Compare the treatment groups to the control group to identify any dose-dependent toxic effects.

Quantitative Data Summary

As there is no available data for **lhmt-mst1-58**, the following tables are provided as templates for how to present such data once it is generated.

Table 1: Hypothetical Acute Toxicity Data for **lhmt-mst1-58** in Mice

Dose (mg/kg)	Number of Animals	Mortality	Key Clinical Signs
0 (Vehicle)	5 M, 5 F	0/10	No observable signs
10	5 M, 5 F	0/10	No observable signs
100	5 M, 5 F	1/10	Lethargy, ruffled fur
1000	5 M, 5 F	8/10	Severe lethargy, ataxia, mortality within 24h

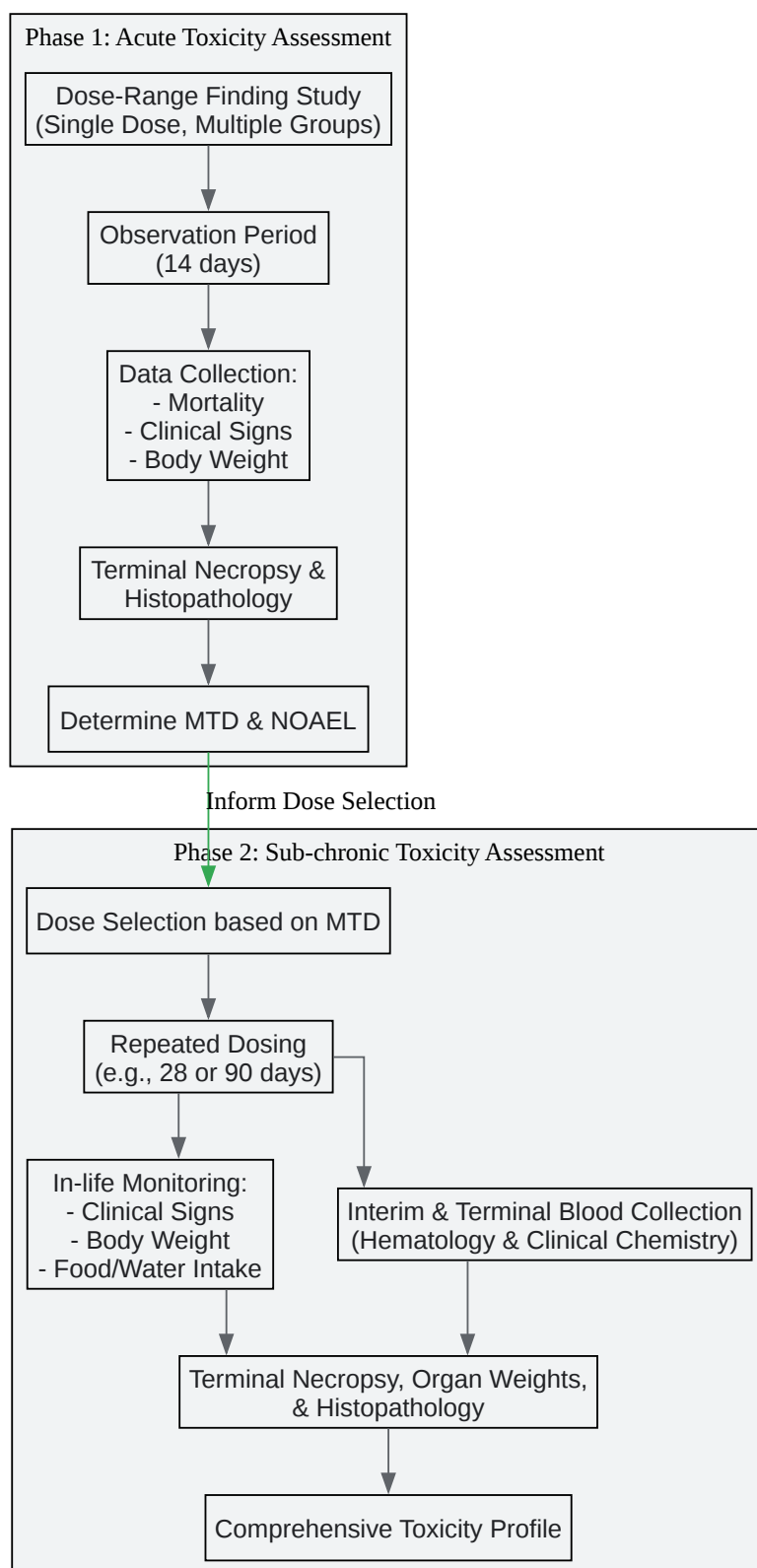
Table 2: Hypothetical Organ Weight Changes in a 28-Day Rat Study

Dose (mg/kg/day)	Liver Weight (% of Body Weight)	Kidney Weight (% of Body Weight)	Spleen Weight (% of Body Weight)
0 (Vehicle)	3.5 ± 0.3	0.8 ± 0.1	0.2 ± 0.05
5	3.6 ± 0.4	0.8 ± 0.1	0.2 ± 0.04
25	4.8 ± 0.5	1.2 ± 0.2	0.15 ± 0.03
100	6.2 ± 0.7	1.8 ± 0.3	0.10 ± 0.02

* Statistically significant difference from the vehicle control group.

Visualizations

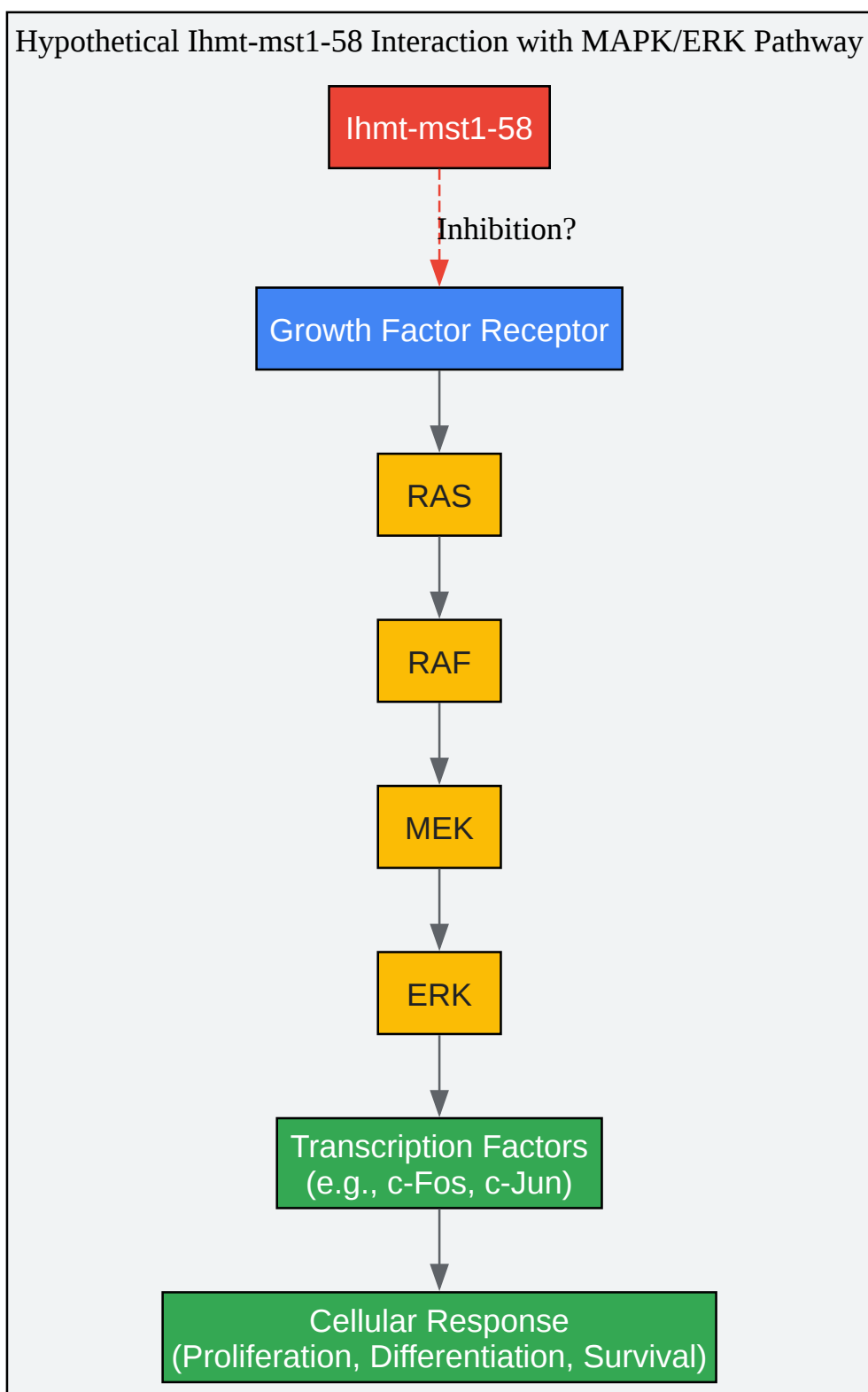
Since the mechanism of action and signaling pathways of **lhmt-mst1-58** are unknown, a generic experimental workflow for in vivo toxicity assessment is provided below.



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Caption: General workflow for in vivo toxicity assessment of a novel compound.

Should information on the signaling pathways affected by **lhmt-mst1-58** become available, a diagram illustrating those interactions would be valuable. For instance, if it were found to interact with the MAPK/ERK pathway, a diagram could be constructed as follows:



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Caption: Hypothetical interaction of **Ihmt-mst1-58** with the MAPK/ERK signaling pathway.

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